

A Technical Guide to Acetohydrazide-D3: Suppliers, Purity, and Quality Control

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Compound of Interest

Compound Name: **Acetohydrazide-D3**

Cat. No.: **B590809**

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For researchers, scientists, and professionals in drug development, sourcing high-purity stable isotope-labeled compounds is a critical step in ensuring the accuracy and reliability of experimental results. This guide provides an in-depth overview of **Acetohydrazide-D3**, including a list of suppliers, typical purity specifications, and a general quality control workflow for such chemical standards.

Acetohydrazide-D3: An Overview

Acetohydrazide-D3 is the deuterated form of acetohydrazide, a molecule of interest in various chemical and pharmaceutical research areas. The incorporation of deuterium isotopes provides a valuable tool for metabolic studies, pharmacokinetic analysis, and as an internal standard in mass spectrometry-based quantification.

Suppliers and Purity Specifications

Several chemical suppliers specialize in providing stable isotope-labeled compounds, including **Acetohydrazide-D3**, for research and development purposes. While the exact purity can vary between batches and suppliers, high-quality reference standards typically offer purity of 98% or higher. The definitive purity and a detailed analysis of any impurities are provided in the lot-specific Certificate of Analysis (CoA) from the supplier.

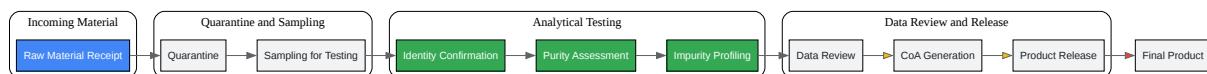
Below is a summary of notable suppliers for Acetohydrazide and its deuterated form. Researchers are encouraged to visit the suppliers' websites for the most current information and to request a CoA for specific lot numbers.

| Supplier | Product Name | CAS Number | Notes |
|--------------------------|-------------------|--------------|--|
| MedChemExpress | Acetohydrazide-d3 | 1028333-41-6 | Labeled as a stable isotope product for research use. [1] |
| LGC Standards | Acetohydrazide-D3 | 1028333-41-6 | Offered as a reference standard for pharmaceutical analytical testing. A Certificate of Analysis is available. [1] [2] |
| Simson Pharma Limited | Acetohydrazide | 1068-57-1 | Provides Acetohydrazide and states that every compound is accompanied by a Certificate of Analysis. [3] |
| Santa Cruz Biotechnology | Acetohydrazide | 1068-57-1 | A biochemical for proteomics research. |
| PubChem | Acetohydrazide | 1068-57-1 | Provides a list of chemical vendors for the non-deuterated form. [4] |

Quality Control and Experimental Protocols

Ensuring the purity and identity of chemical standards like **Acetohydrazide-D3** is paramount. A comprehensive quality control (QC) process is essential for any reputable supplier. This process typically involves a series of analytical tests to confirm the chemical structure, assess purity, and identify any potential impurities.

A generalized quality control workflow for chemical standards is illustrated below. This process ensures that the material meets the required specifications before it is released for sale.



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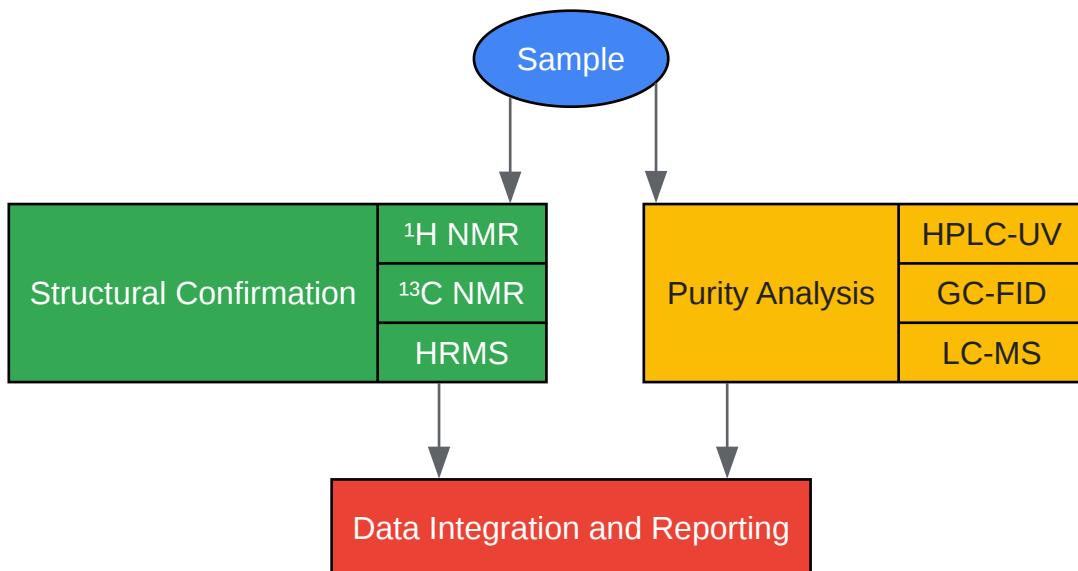
Figure 1. A generalized workflow for the quality control of chemical standards.

Experimental Methodologies for Purity Assessment

While specific protocols are proprietary to each supplier, the purity of **Acetohydrazide-D3** is typically determined using a combination of analytical techniques. The most common methods include:

- Nuclear Magnetic Resonance (NMR) Spectroscopy: ^1H and ^{13}C NMR are used to confirm the chemical structure and assess the isotopic enrichment of the deuterated compound.
- Mass Spectrometry (MS): High-resolution mass spectrometry (HRMS) is employed to confirm the exact mass of the molecule, further verifying its identity.
- Chromatography (HPLC, GC): High-performance liquid chromatography (HPLC) or gas chromatography (GC) coupled with a suitable detector (e.g., UV, MS) is used to separate and quantify the main compound from any impurities. The purity is often reported as a percentage of the main peak area relative to the total peak area.

A logical workflow for the analytical characterization of a chemical standard is depicted below.



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References

- 1. Acetohydrazide-D3 | CAS 1028333-41-6 | LGC Standards [lgcstandards.com]
- 2. Acetohydrazide-D3 | CAS 1028333-41-6 | LGC Standards [lgcstandards.com]
- 3. Acetohydrazide | CAS No- 1068-57-1 | Simson Pharma Limited [simsonpharma.com]
- 4. sia-toolbox.net [sia-toolbox.net]
- To cite this document: BenchChem. [A Technical Guide to Acetohydrazide-D3: Suppliers, Purity, and Quality Control]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b590809#acetohydrazide-d3-supplier-and-purity-specifications>]

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